

# IARC Classification and Rationale for Nitrovin

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Nitrovin

CAS No.: 804-36-4

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The following table summarizes the key details of the IARC evaluation for **Nitrovin**:

| Evaluation Aspect        | Details for Nitrovin   |
|--------------------------|--|
| IARC Volume & Year       | Volume 31 (1983); Subsequent evaluation in Supplement 7 (1987) [1]                           |
| Overall Classification   | <b>Group 3: Not classifiable as to its carcinogenicity to humans</b> [1]                     |
| Basis for Classification | Inadequate evidence from a single animal study and no available data from human studies [1]. |

## Supporting Experimental Data

The IARC evaluation was based on limited and inadequate experimental data:

- Animal Carcinogenicity Data:** **Nitrovin** was tested in one experiment in female rats by administration in the diet. The Working Group concluded that this experiment was **inadequate for evaluation** [1].
- Genetic Toxicity Data:** **Nitrovin** showed activity in short-term tests, inducing DNA damage and mutations in bacteria and mutations in insects [1].
- Human Exposure:** **Nitrovin** has been used since 1952 as a veterinary bacteriostatic and bactericidal compound and as a growth promoter in chickens. Humans may be exposed during its manufacture and veterinary use [1].

- **Missing Data:** At the time of evaluation, no data were available on the teratogenicity of **Nitrovin** in experimental animals or its carcinogenicity, teratogenicity, or chromosomal effects in humans. No epidemiological studies were available [1].

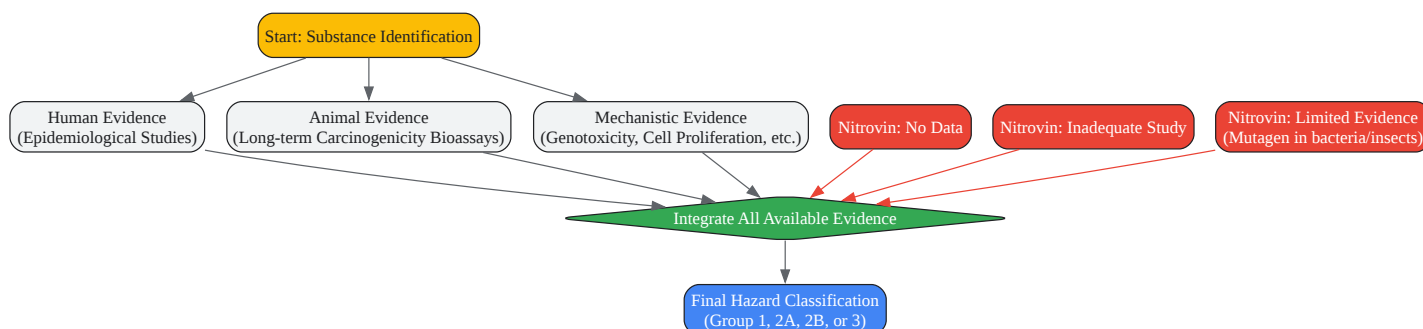
## IARC Carcinogen Classification Groups

For context, the IARC classifies agents into one of four groups based on the strength of evidence for carcinogenicity [2]:

| Group    | Description  | Number of Agents (as of mid-2025) |
|----------|--|-----------------------------------|
| Group 1  | Carcinogenic to humans                               | 135                               |
| Group 2A | Probably carcinogenic to humans                      | 95                                |
| Group 2B | Possibly carcinogenic to humans                      | 323                               |
| Group 3  | Not classifiable as to its carcinogenicity to humans | 500                               |

## Experimental Workflow for Carcinogen Hazard Identification

The following diagram illustrates the general workflow for carcinogen hazard identification by agencies like IARC, which relies on the integration of evidence from different streams. The case of **Nitrovin** is mapped onto this workflow to show where the evidence was lacking.



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The classification of **Nitrovin** in **Group 3** reflects the absence of sufficient scientific evidence, rather than evidence of non-carcinogenicity. This classification has not been updated in the IARC monographs since the 1987 supplement [1].

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## References

1. ( Nitrovin Summary & Evaluation, Volume 31, 1983) IARC [inchem.org]
2. Agents Classified by the IARC Monographs , Volumes 1–139 [monographs.iarc.who.int]

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